

preparing SK-216 stock solution for experiments

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Application Notes and Protocols for SK-216

For Researchers, Scientists, and Drug Development Professionals

Introduction

SK-216 is a potent and specific small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). PAI-1 is a key regulator of the fibrinolytic system and is implicated in a variety of physiological and pathological processes, including thrombosis, fibrosis, and cancer progression. By inhibiting PAI-1, **SK-216** can modulate downstream signaling pathways, affecting processes such as cell migration, invasion, and angiogenesis. These application notes provide detailed protocols for the preparation and use of **SK-216** stock solutions in experimental settings.

Physicochemical Properties of SK-216

A clear understanding of the physicochemical properties of **SK-216** is essential for its effective use in research.



Property	Value	Reference	
Chemical Name	2-[5-[[6-[5-(1,1- Dimethylethyl)-2- benzoxazolyl]-2- naphthalenyl]oxy]pentyl]propa nedioic acid disodium salt	[1]	
Molecular Weight	533.52 g/mol	[1][2]	
Empirical Formula	C29H29NNa2O6	[2]	
CAS Number	654080-03-2	[1][2]	
Appearance	Off-white to light yellow solid	[3]	
Purity	≥98% (HPLC)	[1]	

Solubility and Stock Solution Preparation

Proper preparation of stock solutions is critical for obtaining reproducible experimental results.

Solvent	Concentration	Method	Reference
Water	5 mM (2.67 mg/mL)	Gentle warming	[1]
Water	12.50 mM (6.67 mg/mL)	Ultrasonic and warming and heat to 60°C	[3]

Protocol for Preparing a 10 mM **SK-216** Stock Solution in Water:

- Materials:
 - SK-216 solid powder
 - Sterile, nuclease-free water
 - Sterile microcentrifuge tubes or vials



- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonicator (optional)
- 0.22 μm sterile filter
- Calculation:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (mg) = Molarity (mol/L) * Volume (L) * Molecular Weight (g/mol) * 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L * 0.001 L * 533.52 g/mol * 1000 mg/g = 5.3352 mg
- Procedure:
 - 1. Weigh out 5.34 mg of **SK-216** powder and place it in a sterile microcentrifuge tube.
 - 2. Add 1 mL of sterile water to the tube.
 - 3. Vortex the solution thoroughly.
 - 4. If the compound does not fully dissolve, gentle warming in a water bath (up to 60°C) and/or sonication can be applied until the solution is clear.[3]
 - 5. Once dissolved, sterilize the stock solution by passing it through a 0.22 μm sterile filter into a new sterile tube.
 - 6. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage and Stability

Proper storage is crucial to maintain the activity of **SK-216**.



Form	Storage Temperature	Duration	Special Conditions	Reference
Solid	Room Temperature	Desiccate	[1]	
Stock Solution	-20°C	1 month	Sealed storage, away from moisture.	[3]
Stock Solution	-80°C	6 months	Sealed storage, away from moisture.	[3]

Safety and Handling

- SK-216 is for research use only and not for human or veterinary use.
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling the compound.
- Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with eyes or skin, wash immediately with plenty of water.
- Consult the Material Safety Data Sheet (MSDS) from your supplier for complete safety information.

Experimental Protocols

In Vitro Cell-Based Assays

SK-216 has been shown to inhibit cell invasion and angiogenesis in various cell lines.

Table of In Vitro Applications:



Cell Line	Concentrati on(s)	Incubation Time	Assay	Observed Effect	Reference
143B (Human Osteosarcom a)	25, 50 μΜ	48 h	Cell Invasion Assay	Inhibition of PAI-1 expression and cell invasion.	[3]
HUVECs	Not specified	Not specified	VEGF- induced migration and tube formation	Inhibition of migration and tube formation.	[4]

Protocol: Cell Invasion Assay using a Transwell System

- Cell Culture: Culture 143B osteosarcoma cells in appropriate media until they reach 70-80% confluency.
- Starvation: Serum-starve the cells for 24 hours prior to the experiment.
- Preparation of Transwell Inserts: Coat the upper surface of Transwell inserts (8 μm pore size) with Matrigel and allow it to solidify.
- Cell Seeding: Harvest the starved cells and resuspend them in serum-free media. Seed the cells into the upper chamber of the Matrigel-coated Transwell inserts.
- Treatment: In the lower chamber, add media containing a chemoattractant (e.g., fetal bovine serum). In the upper chamber, add serum-free media containing different concentrations of SK-216 (e.g., 0, 25, 50 μM).
- Incubation: Incubate the plate for 48 hours at 37°C in a 5% CO₂ incubator.
- Analysis:
 - Remove the non-invading cells from the upper surface of the insert with a cotton swab.



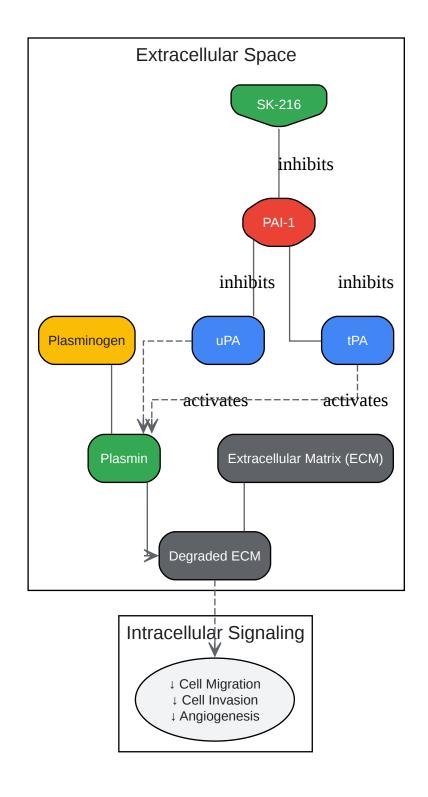
- Fix the invading cells on the lower surface of the membrane with methanol and stain with a suitable stain (e.g., crystal violet).
- Count the number of invading cells in several microscopic fields.

Signaling Pathways and Experimental Workflows

PAI-1 Signaling Pathway

SK-216 inhibits PAI-1, which in turn modulates the activity of urokinase-type plasminogen activator (uPA) and tissue-type plasminogen activator (tPA). This has downstream effects on plasmin generation, extracellular matrix degradation, and cell signaling.





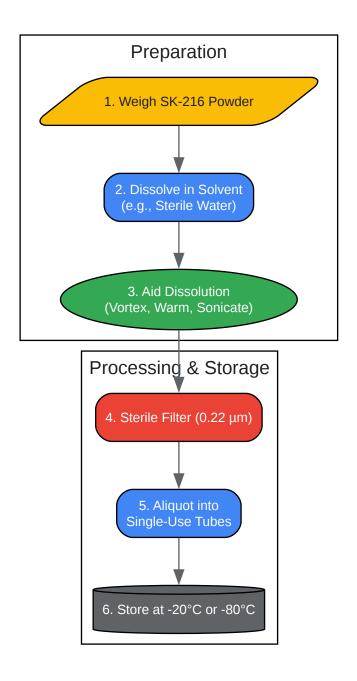
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PAI-1 signaling pathway and the inhibitory action of **SK-216**.

Experimental Workflow for Stock Solution Preparation



A standardized workflow ensures consistency in the preparation of **SK-216** stock solutions for various experiments.



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Workflow for preparing **SK-216** stock solution.

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